

(4-Bromophenyl)diphenylphosphine oxide molecular weight

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Compound of Interest

Compound Name: (4-Bromophenyl)diphenylphosphine oxide

Cat. No.: B1586018

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An In-Depth Technical Guide to **(4-Bromophenyl)diphenylphosphine Oxide**: Properties, Synthesis, and Applications

Introduction

(4-Bromophenyl)diphenylphosphine oxide is an organophosphorus compound of significant interest in modern chemical research and development.^[1] Identified by its CAS Number 5525-40-6, this high-purity, solid compound serves as a pivotal building block and intermediate in a variety of synthetic applications.^{[1][2][3]} Its unique molecular architecture, featuring a bromine-substituted phenyl group and two unsubstituted phenyl groups attached to a phosphoryl center, imparts valuable reactivity. This makes it a versatile tool for researchers, scientists, and drug development professionals in the synthesis of complex organic molecules, advanced materials, and novel pharmaceutical agents.^[1] This guide provides a comprehensive overview of its core properties, with a detailed focus on its molecular weight, established and modern synthetic protocols, and key applications.

Core Physicochemical Properties

The utility of **(4-Bromophenyl)diphenylphosphine oxide** in precise synthetic applications is fundamentally dictated by its well-defined physicochemical properties. These characteristics ensure predictable reactivity and consistent outcomes in experimental design.

Elucidating the Molecular Weight and Mass

A critical point of clarification for any researcher is the distinction between molecular weight and exact mass, both of which are essential for different analytical techniques.

- **Molecular Weight (Average Mass):** This value is calculated using the weighted average of the natural abundances of the isotopes of each element in the formula. For **(4-Bromophenyl)diphenylphosphine oxide**, the molecular weight is typically cited as 357.18 g/mol or 357.19 g/mol .[2][3][4] This value is paramount for stoichiometric calculations in laboratory synthesis, ensuring correct molar ratios of reactants. A more precise, calculated average molecular weight is 357.181 g/mol .[5]
- **Exact Mass (Monoisotopic Mass):** This is the mass calculated using the mass of the most abundant isotope of each element (e.g., ^{12}C , ^1H , ^{16}O , ^{31}P , ^{79}Br). The exact mass of this compound is 355.996552 u.[6] This value is indispensable in high-resolution mass spectrometry (HRMS), where it is used to confirm the elemental composition of a molecule with high accuracy.

The chemical formula for **(4-Bromophenyl)diphenylphosphine oxide** is $\text{C}_{18}\text{H}_{14}\text{BrOP}$.[2][3]

This composition is the basis for both the molecular weight and exact mass calculations.

Summary of Key Properties

The following table summarizes the essential quantitative data for **(4-Bromophenyl)diphenylphosphine oxide**, providing a quick reference for laboratory use.

Property	Value	Source(s)
CAS Number	5525-40-6	[2] [4] [6] [7]
Molecular Formula	C ₁₈ H ₁₄ BrOP	[2] [3] [4] [6]
Molecular Weight	357.18 g/mol	[2] [3] [7]
Exact Mass	355.996552 u	[6]
Melting Point	153.0 to 157.0 °C	[6]
Boiling Point	498 °C (at 760 mmHg)	[5] [6]
Density	1.4 ± 0.1 g/cm ³	[5] [6]
Flash Point	255 °C	[6]

Synthesis Methodologies

The synthesis of aryldiphenylphosphine oxides, including the title compound, can be achieved through several established routes. The choice of method often depends on the availability of starting materials, desired scale, and tolerance to specific functional groups.

Overview of Synthetic Routes

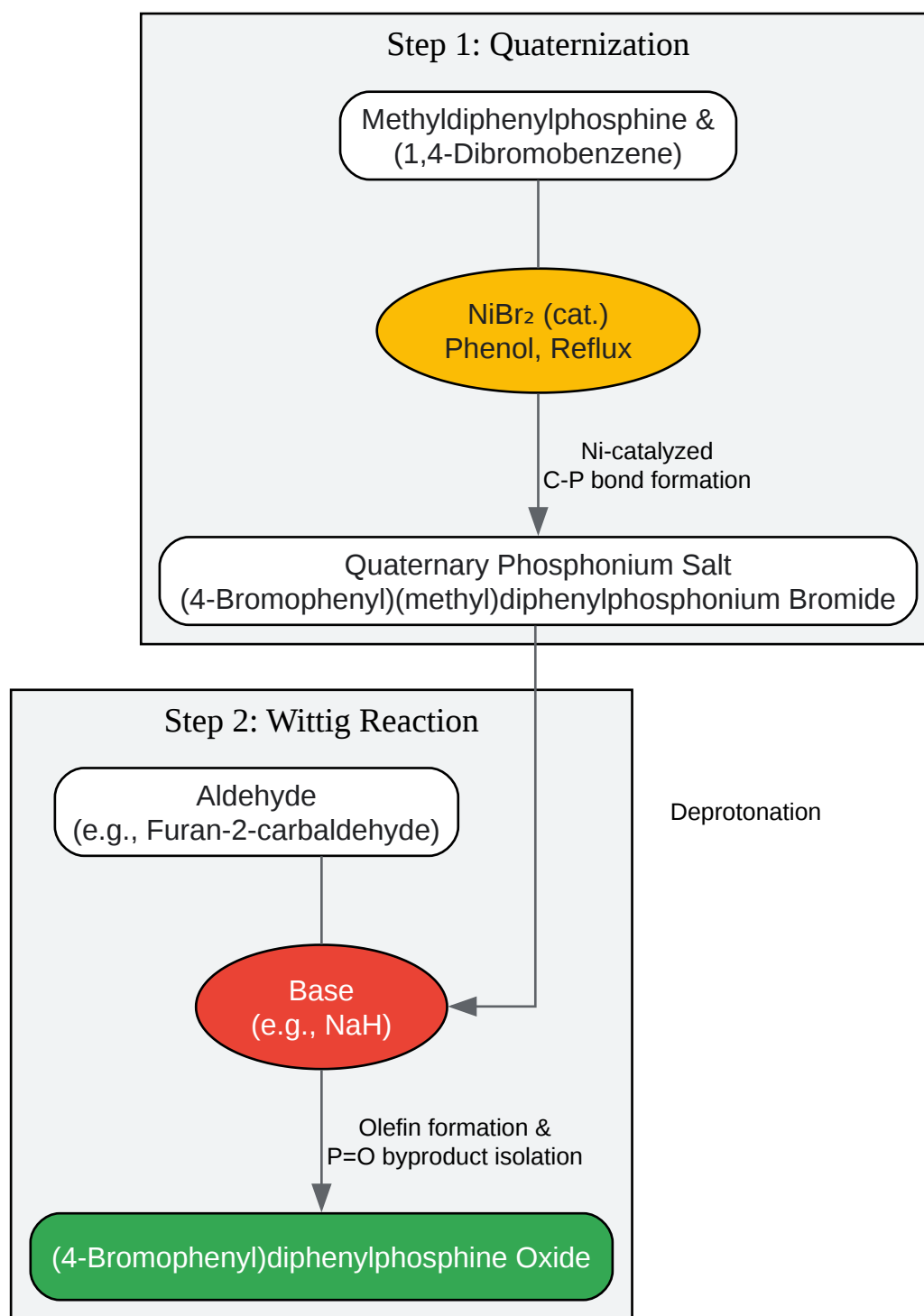
Classical methods for forming the C-P bond in aryldiphenylphosphine oxides include:

- Hirao Reaction: The transition metal-catalyzed coupling of diphenylphosphine oxide with aryl halides.[\[8\]](#)[\[9\]](#)
- Grignard Reaction: The reaction of diphenylphosphinic chloride (Ph₂P(O)Cl) with an appropriate aryl Grignard reagent.[\[8\]](#)[\[9\]](#)
- Oxidation: The direct oxidation of the corresponding (4-bromophenyl)diphenylphosphine.[\[8\]](#)[\[9\]](#)
- Hydrolysis: The alkaline hydrolysis of aryltriphenylphosphonium salts.[\[8\]](#)[\[9\]](#)

While effective, these methods can sometimes require harsh conditions or expensive catalysts.

Featured Protocol: A Modern Two-Step Synthesis via Quaternization-Wittig Reaction

A more recently developed two-step method offers a versatile alternative for synthesizing aryldiphenylphosphine oxides from tertiary diphenylphosphines and aryl bromides.^[9] This approach is particularly useful for substrates that may be incompatible with classical hydrolysis methods.^[9]



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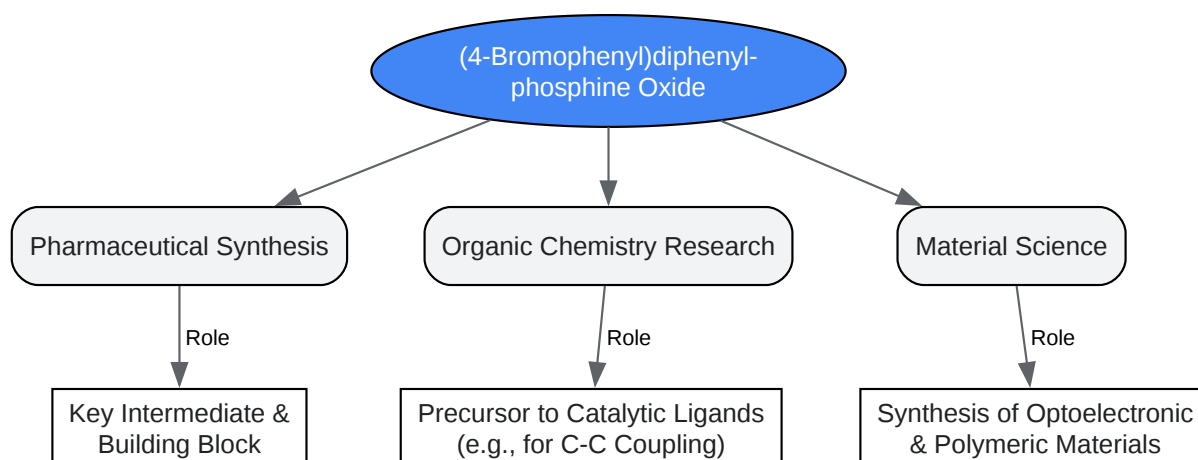
Caption: Workflow for the two-step synthesis of **(4-Bromophenyl)diphenylphosphine oxide**.

Step-by-Step Methodology:

- Part 1: Synthesis of the Quaternary Phosphonium Salt[9]
 - Reactant Preparation: In a suitable reaction vessel, combine methyldiphenylphosphine, 1,4-dibromobenzene (typically 2 equivalents), and a catalytic amount of nickel(II) bromide (NiBr_2 , ~6 mol%).
 - Solvent Addition: Add phenol as the solvent.
 - Reaction: Reflux the mixture for approximately 5 hours. The nickel catalyst facilitates the quaternization process, forming the C-P bond.
 - Workup: After cooling, add water to the reaction mixture. Remove phenol azeotropically by evaporation under reduced pressure.
 - Isolation: The resulting phosphonium salt, (4-bromophenyl)(methyl)diphenylphosphonium bromide, precipitates as a solid and can be isolated by filtration. Yields for this step are reported to be around 56%.[8]
- Part 2: Wittig Reaction to Yield the Phosphine Oxide[9]
 - Reactant Preparation: Dissolve the phosphonium salt from Part 1 in a suitable anhydrous solvent (e.g., THF).
 - Ylide Formation: Add a strong base, such as sodium hydride (NaH), to deprotonate the salt and form the corresponding phosphorus ylide.
 - Aldehyde Addition: Introduce an aldehyde (e.g., furan-2-carbaldehyde or p-chlorobenzaldehyde) to the reaction mixture. The ylide will react with the aldehyde.
 - Reaction Outcome: In a departure from the traditional use of the Wittig reaction to synthesize olefins, this protocol is designed to favor the formation of the tertiary phosphine oxide as the desired product, which is often a byproduct in conventional Wittig chemistry. [9]
 - Isolation and Purification: After the reaction is complete, perform a standard aqueous workup. The target compound, **(4-Bromophenyl)diphenylphosphine oxide**, can be isolated and purified using column chromatography.

Key Applications in Research and Development

The structural features of **(4-Bromophenyl)diphenylphosphine oxide** make it a valuable reagent across several scientific disciplines.



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Caption: Key application areas for **(4-Bromophenyl)diphenylphosphine oxide**.

- **Pharmaceutical Synthesis:** The compound is a crucial intermediate in the synthesis of complex, biologically active molecules.[1] Its structure allows for the strategic introduction of the diphenylphosphoryl group or further functionalization at the bromine position, enabling the construction of novel drug candidates.[1]
- **Organic Chemistry Research:** In academic and industrial laboratories, it is used to explore new synthetic methodologies.[1] It can be a precursor for creating more complex phosphine ligands used in transition-metal-catalyzed reactions, such as Suzuki or Buchwald-Hartwig couplings.[10][11] The phosphine oxide itself can be reduced to the corresponding phosphine, which serves as a ligand.
- **Material Science:** Aryldiphenylphosphine oxides are widely used in the development of advanced materials.[9] They are incorporated into structures for optoelectronic applications, such as organic light-emitting diodes (OLEDs), due to their thermal stability and electronic properties. They also have potential applications in the synthesis of specialty polymers.[1]

Conclusion

(4-Bromophenyl)diphenylphosphine oxide is more than a simple chemical reagent; it is a versatile and enabling tool for innovation in science. A thorough understanding of its fundamental properties, particularly its precise molecular weight and mass, is essential for its effective use in quantitative synthesis. With robust and evolving synthetic routes, its availability to researchers is assured. Its demonstrated applications in pharmaceuticals, catalysis, and materials science underscore its importance and promise its continued relevance in advancing chemical and biomedical research.

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